

Application Notes and Protocols for High-Throughput Screening of AChE-IN-30

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Compound of Interest

Compound Name: AChE-IN-30

Cat. No.: B15073843

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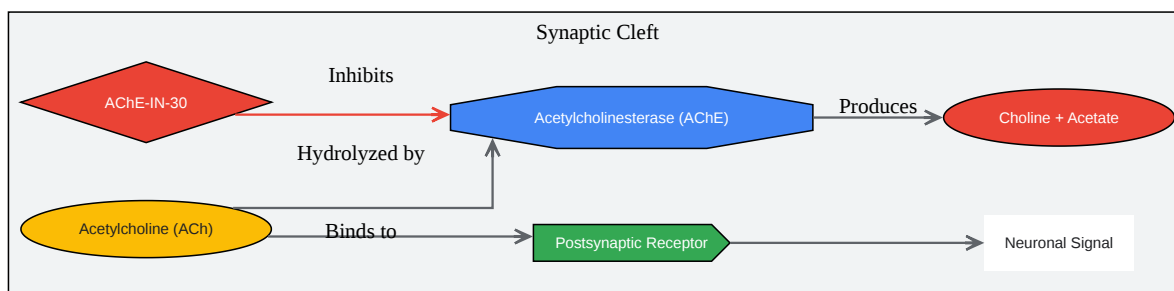
Introduction

Acetylcholinesterase (AChE) is a key enzyme in the nervous system, responsible for the hydrolysis of the neurotransmitter acetylcholine, which terminates synaptic transmission.[1] Inhibition of AChE is a primary therapeutic strategy for managing symptoms of Alzheimer's disease, myasthenia gravis, and other neurological conditions.[1][2][3] High-throughput screening (HTS) is a crucial methodology for the rapid identification of novel AChE inhibitors from large compound libraries, thereby accelerating the drug discovery pipeline.[1] This document provides detailed application notes and protocols for the high-throughput screening of **AChE-IN-30**, a novel investigational acetylcholinesterase inhibitor.

Mechanism of Action of Acetylcholinesterase Inhibition

Acetylcholinesterase inhibitors (AChEIs) function by blocking the active site of the AChE enzyme, which prevents the breakdown of acetylcholine (ACh). This leads to an increased concentration and prolonged availability of ACh in the synaptic cleft, enhancing cholinergic

neurotransmission. AChEIs can be classified based on their mode of interaction with the enzyme as reversible, irreversible, or quasi-irreversible.

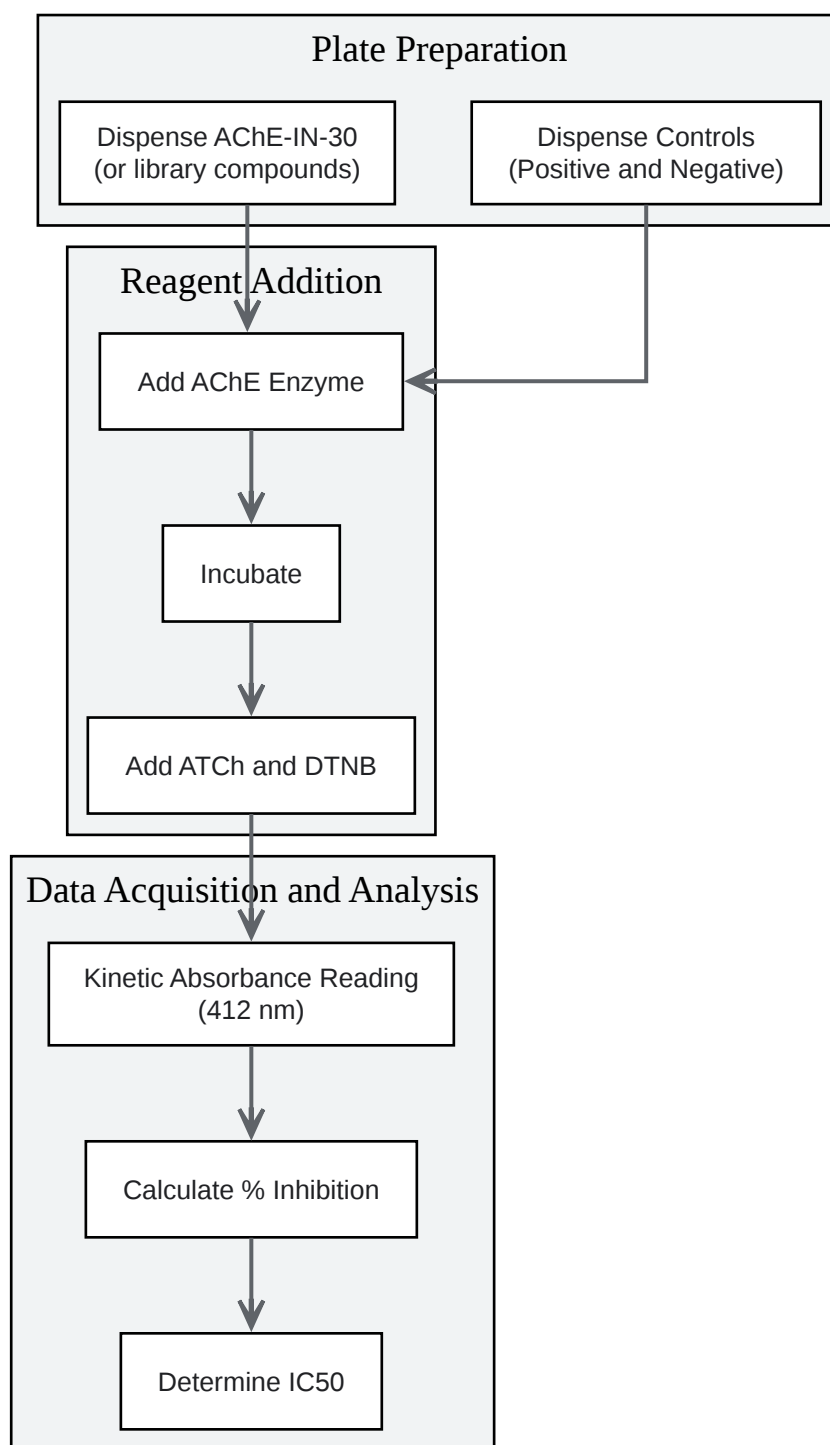


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Figure 1: Mechanism of Acetylcholinesterase (AChE) Inhibition.

High-Throughput Screening (HTS) for AChE Inhibitors

A variety of HTS assay formats are available for screening AChE inhibitors, with colorimetric and fluorometric assays being the most common. The Ellman's assay is a widely adopted, robust, and cost-effective colorimetric method. This assay uses acetylthiocholine (ATCh) as a substrate for AChE. The hydrolysis of ATCh by AChE yields thiocholine, which then reacts with 5,5'-dithiobis-(2-nitrobenzoic acid) (DTNB) to produce the yellow-colored product 5-thio-2-nitrobenzoate (TNB), which can be quantified by measuring absorbance at 412 nm.



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References

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